

Personal protective equipment for handling 10-Nonadecanol

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Compound of Interest

Compound Name: 10-Nonadecanol

Cat. No.: B101355

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Essential Safety and Handling Guide for 10-Nonadecanol

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for handling **10-Nonadecanol** in a laboratory setting. It offers procedural guidance to ensure safe operational practices and proper disposal, serving as a trusted resource for chemical handling and laboratory safety.

Hazard Assessment and Personal Protective Equipment (PPE)

There is conflicting information regarding the specific GHS hazard classification of **10-Nonadecanol**. Some sources indicate that it may cause skin and eye irritation, while others state it does not meet the criteria for hazard classification^{[1][2]}. In the absence of a definitive Safety Data Sheet (SDS), a conservative approach to handling is recommended.

Recommended Personal Protective Equipment (PPE):

- Eye Protection: Wear chemical safety goggles or glasses.
- Hand Protection: Use nitrile or latex gloves.

- Skin and Body Protection: Wear a standard laboratory coat.
- Respiratory Protection: Not generally required under normal handling conditions due to low volatility. If creating dust, a NIOSH-approved N95 respirator is recommended.

Operational Plan for Safe Handling

a. Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.
- Store **10-Nonadecanol** in a tightly sealed container in a dry, cool, and well-ventilated area[3].
- Keep it away from strong oxidizing agents.

b. Handling and Use:

- Handle in a well-ventilated area, preferably in a fume hood if heating or creating dust.
- Avoid direct contact with skin and eyes[4].
- Do not inhale dust[4].
- Wash hands thoroughly after handling.

c. First Aid Measures:

- If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention[3].
- If on skin: Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention[3].
- If inhaled: Move the person into fresh air and keep comfortable for breathing. If respiratory symptoms develop, seek medical attention.
- If swallowed: Rinse mouth. Do NOT induce vomiting. Seek medical attention.

Spill and Disposal Plan

a. Spill Cleanup:

- For small spills, sweep up the solid material, taking care not to generate dust.
- Place the spilled material into a designated, labeled waste container.
- Clean the spill area with soap and water.

b. Waste Disposal:

- **10-Nonadecanol** should be disposed of as chemical waste in accordance with local, state, and federal regulations.
- Do not dispose of down the drain[5][6].
- Collect waste in a clearly labeled, sealed container for hazardous waste pickup[7][8].

Quantitative Data

Property	Value
Molecular Formula	C ₁₉ H ₄₀ O
Molecular Weight	284.52 g/mol
Appearance	Solid
Boiling Point	344.00 to 345.00 °C @ 760.00 mm Hg (estimated)[1]
Flash Point	261.00 °F / 127.50 °C (estimated)[1]
Solubility	Insoluble in water; Soluble in alcohol[1]
Safety Statements	S22: Do not inhale dust.S24/25: Avoid contact with skin and eyes.[4]

Safe Handling Workflow

Caption: Workflow for the safe handling of **10-Nonadecanol**.

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